

A Comprehensive Technical Guide to the Physical Properties of 2-Methyldecane

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Compound of Interest

Compound Name: 2-Methyldecane

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Introduction

2-Methyldecane, a branched-chain alkane with the chemical formula C₁₁H₂₄, is a compound of interest in various fields of chemical research and development.^{[1][2][3]} Its specific physical properties, resulting from its molecular structure, dictate its behavior in different chemical and physical processes. Understanding these properties is crucial for its application in areas such as solvent chemistry, fuel formulation, and as a reference standard in analytical chemistry. This guide provides a detailed overview of the key physical characteristics of **2-methyldecane**, supported by experimental data and methodologies for their determination.

Molecular and Chemical Identity

A foundational understanding of **2-methyldecane** begins with its molecular identity.

- Molecular Formula: C₁₁H₂₄^{[1][2][3]}
- Molecular Weight: 156.31 g/mol ^{[1][4]}
- IUPAC Name: **2-methyldecane**^{[1][2]}
- CAS Registry Number: 6975-98-0^{[2][3][4]}
- Canonical SMILES: CCCCCCCC(C)C^{[1][2]}

- InChIKey: CNPVJWYWYZMPDS-UHFFFAOYSA-N[1][2][5]

These identifiers are essential for unambiguously referencing this compound in research and regulatory documentation.

Physicochemical Properties

The physical state and behavior of **2-methyldecane** under various conditions are summarized by its physicochemical properties. These properties are critical for predicting its processability, solubility, and environmental fate.

Property	Value	Units	Source(s)
Boiling Point	189.2 - 189.3 °C	°C	[1][2][4]
Melting Point	-48.9 °C	°C	[1][2]
Density	0.7331 g/cm ³ at 20°C	g/cm ³	[6]
Refractive Index	1.4131 at 20°C	[6]	
Vapor Pressure	0.49 - 0.818 mmHg at 25°C	mmHg	[1][4]
Dynamic Viscosity	0.427596 cP at 25°C	cP	[2]
Solubility in Water	0.2971 mg/L at 25°C (estimated)	mg/L	[4]
logP (Octanol/Water Partition Coefficient)	5.9 - 6.156 (estimated)	[1][4]	

Expert Insights: The low melting point and relatively high boiling point of **2-methyldecane** are characteristic of a branched alkane of its molecular weight. The branching lowers the melting point compared to its linear isomer, n-undecane, due to less efficient crystal packing. Its low water solubility and high logP value indicate its highly nonpolar, lipophilic nature, making it a suitable solvent for other nonpolar substances.

Experimental Determination of Physical Properties

The accurate determination of physical properties is paramount for the reliable application of chemical compounds. The following sections outline the standard experimental workflows for measuring key properties of **2-methyldecane**.

Boiling Point Determination

The boiling point is a fundamental property that informs purification methods like distillation. The atmospheric boiling point is typically determined using a distillation apparatus.

Caption: Workflow for Boiling Point Determination.

Causality: The choice of a distillation method is based on its ability to establish a stable vapor-liquid equilibrium, which is essential for an accurate boiling point measurement. The thermometer placement is critical to measure the temperature of the vapor that is in equilibrium with the boiling liquid.

Density Measurement

Density is a crucial property for mass-to-volume conversions and for understanding intermolecular forces. A pycnometer or a digital density meter provides high-precision measurements.

Caption: Workflow for Refractive Index Measurement.

Expertise & Experience: Experienced chemists emphasize the importance of precise temperature control during refractive index measurements, as this property is highly temperature-dependent. The use of a circulating water bath connected to the refractometer is standard practice for achieving high accuracy.

Spectroscopic Data

Spectroscopic data provides insight into the molecular structure of **2-methyldecane**.

- ¹³C NMR Spectroscopy: The ¹³C NMR spectrum of **2-methyldecane** provides information about the different carbon environments within the molecule. [1]* Mass Spectrometry: The mass spectrum of **2-methyldecane** shows a molecular ion peak corresponding to its molecular weight and a characteristic fragmentation pattern that can be used for its identification. [7]

Safety and Handling

2-Methyldecane is classified as a flammable liquid and vapor. [8][9] It may be fatal if swallowed and enters the airways due to aspiration hazard. [9] Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Use in a well-ventilated area.
- Wear protective gloves, clothing, and eye/face protection. [10]* Store in a cool, well-ventilated place. [8] In case of inhalation, move the person to fresh air. [8] If ingested, do not induce vomiting and seek immediate medical attention. [8] For skin or eye contact, rinse thoroughly with water. [8] Always consult the Safety Data Sheet (SDS) before handling. [8][11]

Conclusion

The physical properties of **2-methyldecane** are well-characterized, making it a useful compound for various applications where a branched, nonpolar alkane is required. This guide has provided a comprehensive overview of its key physical characteristics, the experimental methodologies for their determination, and essential safety information. For researchers and professionals, a thorough understanding of these properties is fundamental to its effective and safe utilization.

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